

Preparation of C004019 for Subcutaneous Injection in Mice: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C004019

Cat. No.: B10830905

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This document provides detailed application notes and protocols for the preparation of **C004019**, a PROTAC (Proteolysis Targeting Chimera) designed to target tau protein for degradation, for subcutaneous injection in murine models.^{[1][2][3]} The protocols outlined below are based on established methodologies and aim to ensure consistent and effective delivery of the compound for in vivo studies.

Compound Information

Compound Name	CAS Number	Molecular Weight	Mechanism of Action
C004019	2417159-57-8	1035.29 g/mol	Recruits E3 ligase (Vhl) to tau protein, leading to its ubiquitination and proteasomal degradation. ^{[1][2][4][5][6]}

Solubility and Storage

Proper storage and handling of **C004019** are critical to maintain its stability and activity.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
In Solvent	-80°C	1 year	[1]
Stock Solution	-80°C	6 months	Protect from light.[7]
Stock Solution	-20°C	1 month	Protect from light.[7]

C004019 exhibits high solubility in Dimethyl sulfoxide (DMSO).

Solvent	Solubility
DMSO	255 mg/mL (246.31 mM)[1]

Recommended Vehicle for In Vivo Formulation

The choice of vehicle is crucial for ensuring the bioavailability and tolerability of **C004019** when administered subcutaneously. Two commonly used vehicle formulations are described below.

Vehicle Formulation 1: DMSO, PEG300, Tween 80, and Saline/PBS

This formulation is suitable for achieving a clear solution for injection.

Component	Percentage of Final Volume
DMSO	5%
PEG300	30%
Tween 80	5%
Saline or PBS	60%

Vehicle Formulation 2: HP- β -CD in Saline

This formulation provides an alternative for solubilizing **C004019**.

Component	Concentration
Hydroxypropyl- β -cyclodextrin (HP- β -CD)	20% in saline

Experimental Protocol: Preparation of C004019 Dosing Solution

This protocol details the steps for preparing a **C004019** dosing solution for subcutaneous injection in mice at a target dose of 3 mg/kg.

Materials:

- **C004019** powder
- DMSO
- PEG300
- Tween 80
- Sterile Saline or PBS
- Sterile microcentrifuge tubes
- Sterile syringes and needles (25-27 G)[8]
- Vortex mixer
- Weighing scale

Procedure:

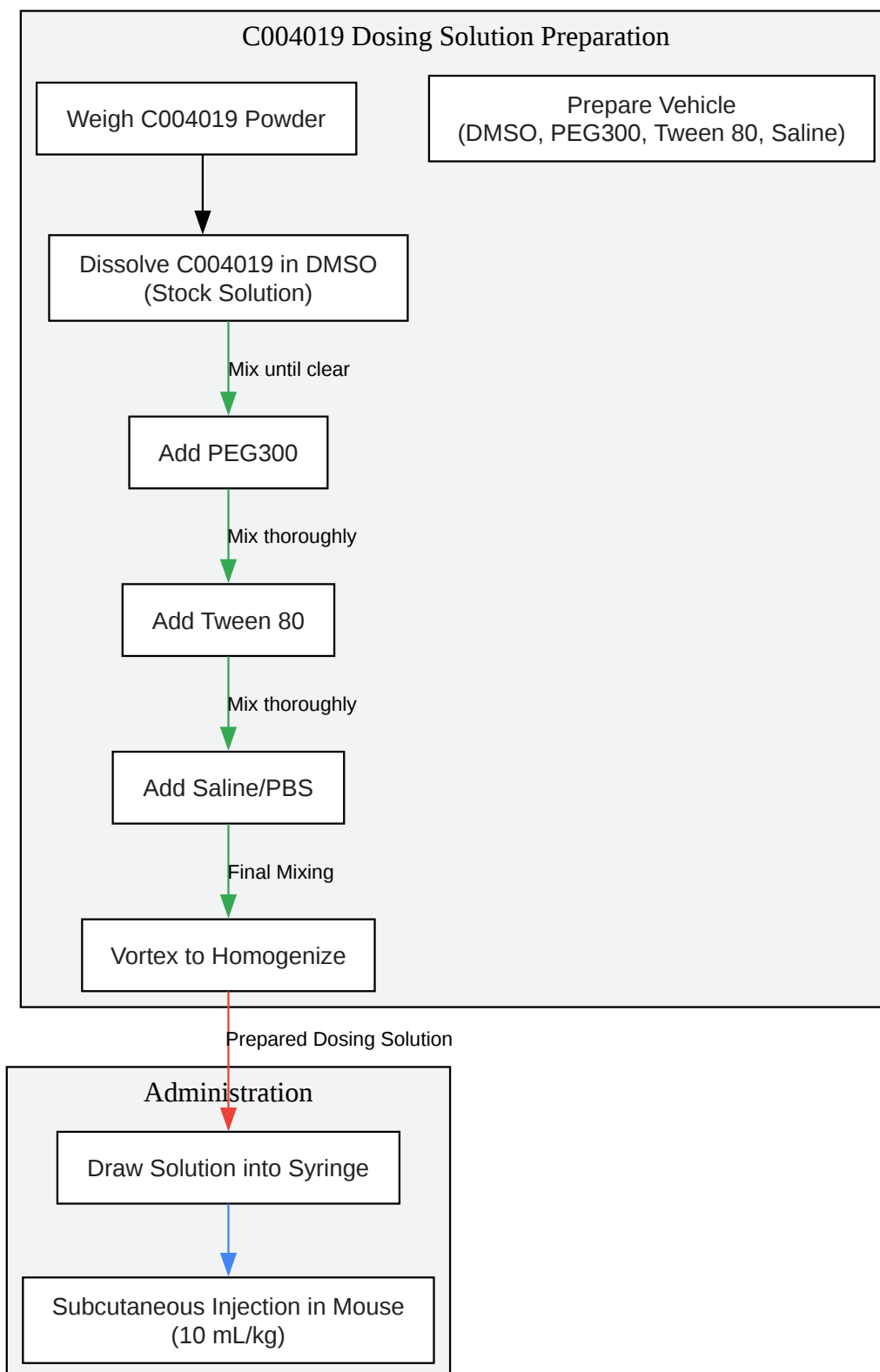
- Calculate the required amount of **C004019**:
 - For a 3 mg/kg dose in a 25 g mouse, the total dose per mouse is 0.075 mg.

- Assuming an injection volume of 100 μL (0.1 mL) per mouse, the required concentration of the dosing solution is 0.75 mg/mL.
- For a batch preparation of 1 mL of dosing solution, you will need 0.75 mg of **C004019**.
- Prepare the vehicle (Formulation 1):
 - In a sterile microcentrifuge tube, combine the following:
 - 50 μL DMSO
 - 300 μL PEG300
 - 50 μL Tween 80
 - 600 μL Sterile Saline or PBS
- Dissolve **C004019**:
 - Weigh 0.75 mg of **C004019** powder and add it to a sterile microcentrifuge tube.
 - Add 50 μL of DMSO to the **C004019** powder to create a stock solution. Vortex until the powder is completely dissolved.[\[1\]](#)
 - Add 300 μL of PEG300 to the DMSO stock solution and mix well until the solution is clear.[\[1\]](#)
 - Add 50 μL of Tween 80 and mix thoroughly.[\[1\]](#)
 - Finally, add 600 μL of sterile saline or PBS to the mixture and vortex to ensure a homogenous solution.[\[1\]](#)
- Administration:
 - Administer the prepared **C004019** solution subcutaneously to mice at a volume of 10 mL/kg.[\[2\]](#)
 - For a 25 g mouse, this corresponds to an injection volume of 250 μL .

- Both single-dose and multiple-dose regimens (e.g., once every 6 days for a total of 5 injections) have been successfully used in studies.[\[2\]](#)[\[5\]](#)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of **C004019** for subcutaneous injection in mice.

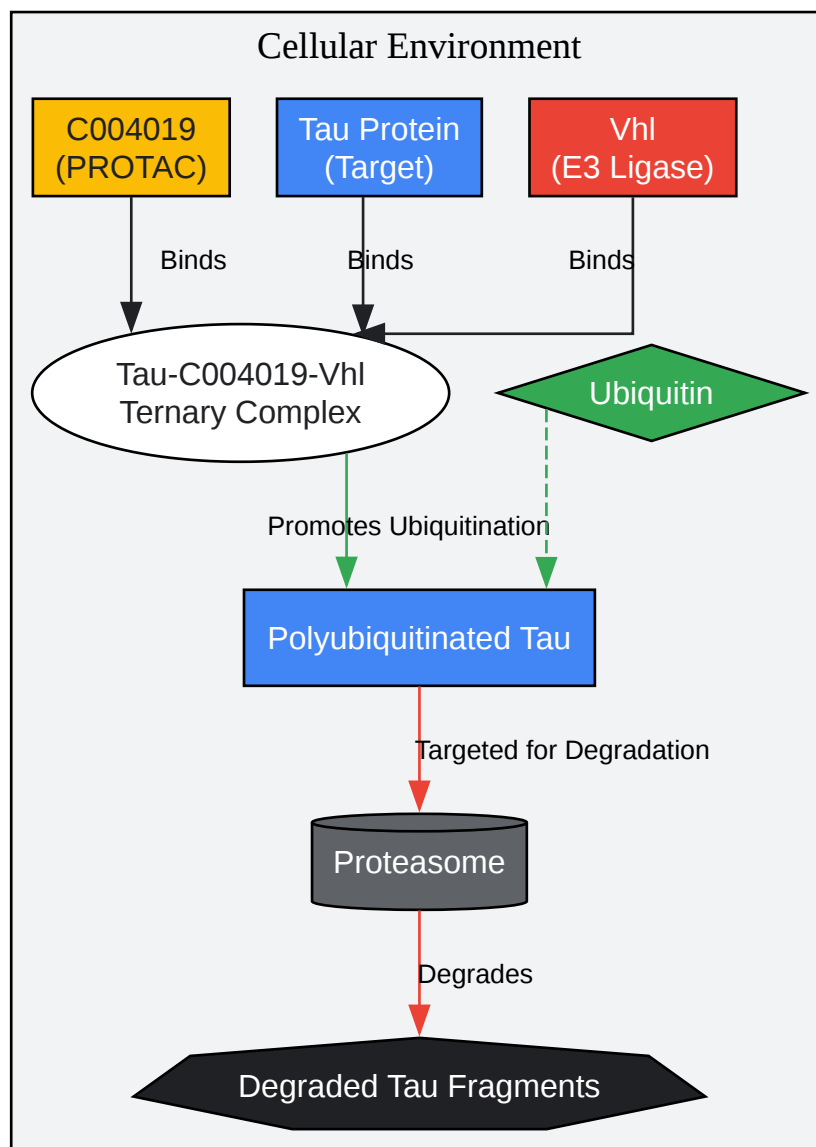


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Caption: Workflow for **C004019** solution preparation and administration.

Signaling Pathway of C004019

The diagram below illustrates the mechanism of action of **C004019** as a PROTAC.



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Caption: **C004019**-mediated degradation of Tau protein.

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